

In-Depth Technical Guide to the Safety and Handling of Fmoc-D-leucinol

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Compound of Interest

Compound Name: *Fmoc-D-leucinol*

Cat. No.: *B613497*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as an in-depth technical guide for trained professionals in research and development. The information provided is based on available data for Fmoc-L-leucinol, the L-isomer of **Fmoc-D-leucinol**, as a specific Safety Data Sheet (SDS) for the D-isomer was not available. It is imperative to consult the most current and specific safety data sheet provided by the supplier before handling this chemical and to conduct a thorough risk assessment for all experimental procedures.

Introduction

Fmoc-D-leucinol, with the CAS number 215178-41-9, is a fluorenylmethyloxycarbonyl (Fmoc) protected amino alcohol derivative of D-leucine.[1][2] It serves as a valuable building block in peptide synthesis and other areas of medicinal chemistry.[1] Understanding and implementing proper safety and handling precautions are of paramount importance to ensure the well-being of laboratory personnel and to maintain a safe research environment. This guide provides a comprehensive overview of the known safety data, handling procedures, and emergency responses related to **Fmoc-D-leucinol**.

Hazard Identification

While specific hazard data for **Fmoc-D-leucinol** is not readily available, based on the Safety Data Sheet for its L-isomer, Fmoc-L-leucinol, the compound may pose the following hazards.[3]

Potential Health Effects:

- Inhalation: May be harmful if inhaled and could cause respiratory tract irritation.[3]
- Skin Contact: May be harmful if absorbed through the skin and may cause skin irritation.[3]
- Eye Contact: May cause eye irritation.[3]
- Ingestion: May be harmful if swallowed.[3]

OSHA Hazards: According to the available data for the L-isomer, the product is not classified as a hazardous substance.[3] However, it is prudent to handle it as a potentially hazardous chemical.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **Fmoc-D-leucinol** is presented in Table 1.

Property	Value	References
CAS Number	215178-41-9	[1][2]
Molecular Formula	C ₂₁ H ₂₅ NO ₃	[1]
Molecular Weight	339.43 g/mol	[1]
Appearance	White powder	[1]
Melting Point	135-139 °C	[1]
Purity	≥ 99.5% (HPLC)	[1]
Solubility	No data available	[3]
Flash Point	No data available	[3]

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Fmoc-D-leucinol** and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powdered form.[4]
- Avoid inhalation of dust.[3]
- Avoid contact with skin, eyes, and clothing.[5]
- Use appropriate personal protective equipment (PPE).[3]
- Keep away from sources of ignition and heat.[3]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container.[3]
- Keep in a dry and well-ventilated place.[3]
- Recommended storage temperature is between 0-8 °C.[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Fmoc-D-leucinol**. Recommended PPE is detailed in Table 2.

PPE Type	Specification	Rationale	References
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.	Protects eyes from airborne particles and splashes.	[3]
Hand Protection	Chemical-resistant gloves (e.g., nitrile gloves).	Provides protection against incidental skin contact.	[3][4]
Skin and Body Protection	Standard laboratory coat.	Protects skin and clothing from contamination.	[3]
Respiratory Protection	N95 (US) or equivalent respirator.	Recommended to prevent inhalation of fine powder.	

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid should be administered. Table 3 outlines the recommended first aid procedures.

Exposure Route	First Aid Procedure	References
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen and seek immediate medical assistance. If not breathing, give artificial respiration.	[3][4]
Skin Contact	Remove contaminated clothing and wash the affected area thoroughly with soap and plenty of water.	[3][4]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek prompt medical attention.	[3][4]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][4]

Firefighting and Accidental Release Measures

Firefighting Measures:

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3] For small fires, a carbon dioxide or dry chemical extinguisher is recommended. For large fires, use water spray, fog, or foam. Do not use a water jet.[3]
- **Hazardous Combustion Products:** Oxides of carbon (CO, CO₂) and nitrogen (NO_x) may be produced during a fire.[3]

- Special Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release Measures:

- Personal Precautions: Use personal protective equipment, including splash goggles, a full suit, a dust respirator, boots, and gloves. A self-contained breathing apparatus should be used to avoid inhalation of the product.[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[6]
- Methods for Cleaning Up: For small spills, use appropriate tools to put the spilled material into a convenient waste disposal container. For large spills, use a shovel to put the spilled material into a convenient waste disposal container.[3]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Strong oxidizing agents.[3]
- Hazardous Decomposition Products: Under fire conditions, may decompose to produce carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[3]

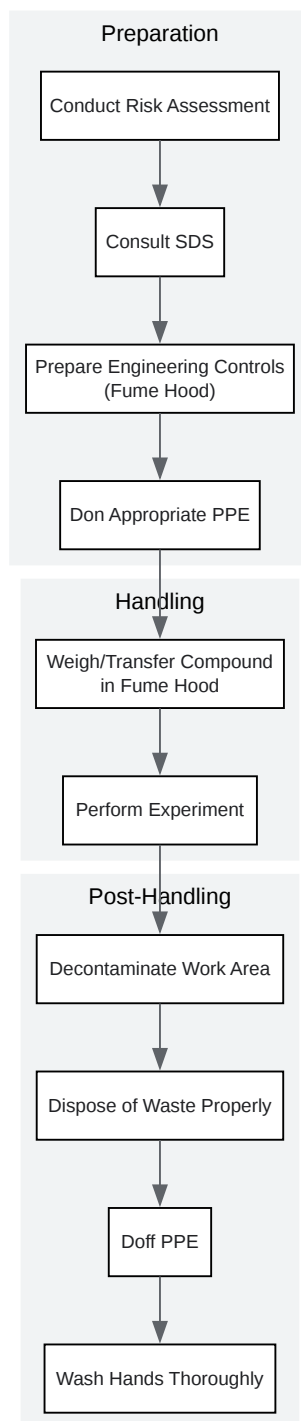
Toxicological Information

There is no specific toxicological data available for **Fmoc-D-leucinol**.^[3] The information provided is based on the potential hazards of similar compounds. The toxicological properties have not been fully investigated.

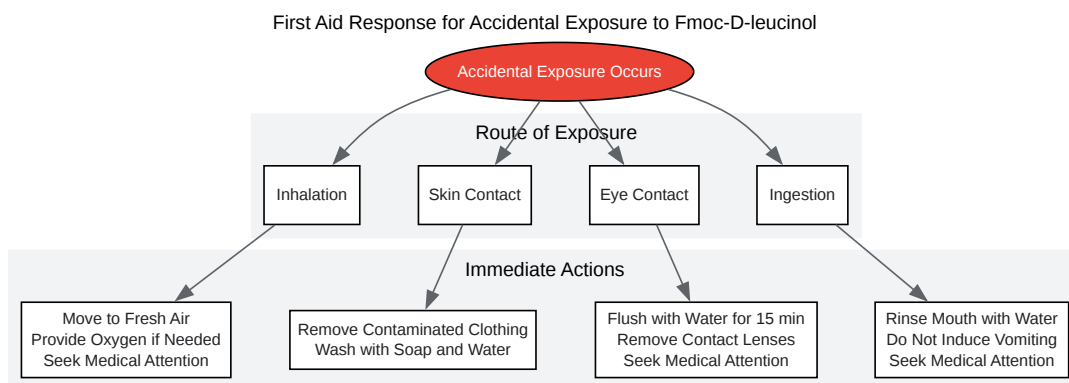
Experimental Protocols and Workflows

The following diagrams illustrate general workflows for laboratory safety and first aid response.

General Laboratory Safety Workflow for Handling Fmoc-D-leucinol

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Caption: General laboratory safety workflow for handling chemical reagents.



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Caption: Flowchart for first aid response in case of accidental exposure.

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